

Essential Safety and Logistical Information for Handling Vinclozolin-13C3,D3

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Compound of Interest

Compound Name: Vinclozolin-13C3,D3

Cat. No.: B15558167

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Vinclozolin-13C3,D3**. Adherence to these procedures is critical to ensure personal safety and regulatory compliance in the laboratory environment.

Vinclozolin is a fungicide that is practically nontoxic in acute animal studies; however, it is a moderate skin and eye irritant.[1] It may cause sensitization by skin contact, is suspected of causing cancer, and may damage fertility or the unborn child.[2] The isotopically labeled **Vinclozolin-13C3,D3** should be handled with the same precautions as the unlabeled compound.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to prevent exposure. The following table summarizes the required PPE for handling **Vinclozolin-13C3,D3**.

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	<p>Wear PVC or other suitable chemical-resistant gloves.[3]</p> <p>For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended. [3]</p> <p>For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[3]</p> <p>Always wash the outside of gloves before removing them. [4]</p>
Eye Protection	Safety glasses with side shields or chemical goggles	<p>Safety glasses with side shields are a minimum requirement.[3]</p> <p>Chemical goggles should be worn when there is a risk of splashing.[3]</p> <p>[5] Contact lenses should not be worn as they can absorb and concentrate irritants.[3]</p>
Body Protection	Laboratory coat or overalls	<p>A lab coat or overalls should be worn to protect street clothing.[3]</p> <p>A PVC apron may be necessary for tasks with a high risk of splashing.[3]</p>
Respiratory Protection	Dust respirator	<p>A respirator may be necessary when engineering and administrative controls do not adequately prevent exposure to dust, especially during the handling of the solid form.[3]</p>

The type of respirator should be selected based on a professional risk assessment.

[3]

Foot Protection

Safety footwear or gumboots

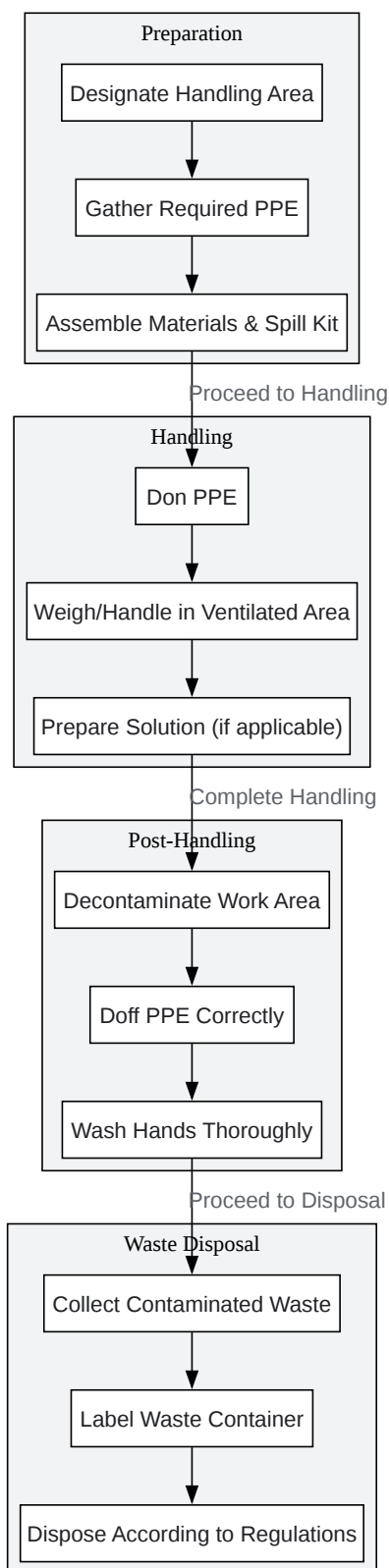
Closed-toe shoes are a minimum requirement. Safety footwear or rubber gumboots are recommended, especially when handling larger quantities or in case of a spill.

[3]

Operational Plan for Handling

A systematic approach to handling **Vinclozolin-13C3,D3** will minimize the risk of exposure.

The following workflow outlines the key steps from preparation to post-handling procedures.



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